

# Application Notes and Protocols for Thermosol Dyeing with Disperse Blue 165:1

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## Compound of Interest

Compound Name: Disperse blue 165:1

Cat. No.: B8796714

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These application notes provide a comprehensive overview and detailed protocols for the application of C.I. **Disperse Blue 165:1** in the thermosol dyeing of polyester fabrics. The information is intended for laboratory and research settings to ensure reproducible and high-quality dyeing outcomes.

## Overview

The thermosol process is a continuous method for dyeing synthetic fibers, particularly polyester, with disperse dyes.[1][2] The process involves padding the fabric with a dye dispersion, followed by drying and then fixing the dye at high temperatures.[1][3] This high-temperature fixation, typically between 180°C and 220°C, allows the disperse dye to sublime and diffuse into the amorphous regions of the polyester fibers, resulting in a stable coloration. [4] **Disperse Blue 165:1** is a monoazo disperse dye known for its brilliant blue shade and good sublimation fastness, making it well-suited for the thermosol process.[5][6] A critical post-treatment step, known as reduction clearing, is essential to remove unfixed dye from the fiber surface, thereby significantly improving the wash and rubbing fastness of the final product.[7][8]

## Quantitative Data

### Physicochemical Properties of Disperse Blue 165

Property	Value
C.I. Name	Disperse Blue 165
CAS Number	41642-51-7
Molecular Formula	C <sub>20</sub> H <sub>19</sub> N <sub>7</sub> O <sub>3</sub>
Molecular Weight	405.41 g/mol
Physical Form	Dark blue powder

Source:[5][9]

## Typical Fastness Properties of Disperse Blue 165 on Polyester

Fastness Property	ISO Standard Rating
Light (Xenon Arc)	6
Washing (CH)	4-5
Sublimation (CH)	4-5
Rubbing (Wet)	4
Rubbing (Dry)	4

Source:[10]

## Experimental Protocols

### Materials and Reagents

- 100% Polyester fabric, pre-scoured and heat-set
- Disperse Blue 165:1**
- Anti-migration agent (e.g., sodium alginate)
- Wetting agent

- Dispersing agent
- Acetic acid (to adjust pH)
- Sodium hydrosulfite (Sodium Dithionite)
- Sodium hydroxide
- Non-ionic detergent

## Equipment

- Laboratory padding mangle
- Infrared or hot flue dryer
- Laboratory thermosol oven
- Beakers and graduated cylinders
- pH meter
- Magnetic stirrer
- Washing baths

## Thermosol Dyeing Protocol

This protocol outlines the continuous thermosol dyeing process for polyester fabric with **Disperse Blue 165:1**.

### Step 1: Padding

- Prepare the padding liquor with the following recipe:

Component	Concentration	Purpose
Disperse Blue 165:1	X g/L (depending on desired shade)	Colorant
Anti-migration agent	1-5 g/L	Prevents dye migration during drying
Wetting agent	1-2 g/L	Ensures uniform wetting of the fabric
Buffer solution	q.s. to pH 5.0-6.0	Maintains optimal pH for dye stability

Source:[11]

- Set the temperature of the padding bath to 20-40°C.[11]
- Calibrate the padding mangle to achieve a wet pick-up of 60-70%.[11]
- Pass the polyester fabric through the padding liquor at a constant speed.

#### Step 2: Drying

- Immediately after padding, dry the fabric at a temperature of 70-90°C.[11]
- Infrared drying is recommended to minimize dye migration.[12]

#### Step 3: Thermofixation

- Pass the dried fabric through a thermosol oven.
- Set the thermofixation temperature to 180-220°C and the dwell time to 60-90 seconds.[3][12]  
The optimal temperature and time will depend on the specific fabric construction and desired shade depth.

#### Step 4: Post-Treatment (Reduction Clearing)

- After thermofixation, the fabric must undergo a reduction clearing process to remove surface dye.[7]
- Prepare a reduction clearing bath with the following recipe:

Component	Concentration
Sodium Hydrosulfite	2 g/L
Sodium Hydroxide	2 g/L
Non-ionic detergent	1 g/L

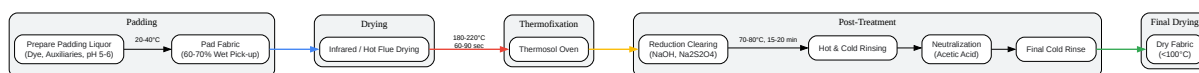
Source:[7]

- Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes.[7]
- Thoroughly rinse the fabric with hot water, followed by a cold water rinse.[7]
- Neutralize the fabric with a dilute solution of acetic acid (e.g., 1 g/L) at 40°C for 10 minutes. [7]
- Perform a final cold water rinse.[7]

#### Step 5: Drying

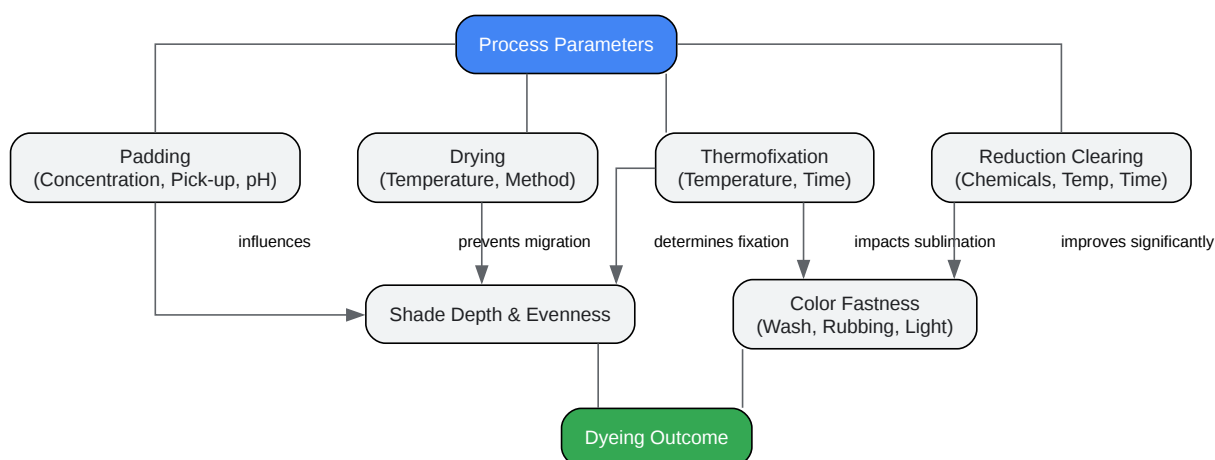
- Dry the final fabric at a temperature not exceeding 100°C.[7]

## Visualizations



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Caption: Experimental workflow for the thermosol dyeing of polyester with **Disperse Blue 165:1**.



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Caption: Logical relationships between process parameters and dyeing outcomes in the thermosol process.

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